

# Maltol-d3 chemical properties and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Maltol-d3

Cat. No.: B12379814

[Get Quote](#)

An In-Depth Technical Guide to the Chemical Properties and Molecular Structure of **Maltol-d3**

## Abstract

**Maltol-d3**, the deuterated analogue of Maltol, is a stable isotope-labeled compound primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based quantification assays. Its synthesis involves the substitution of three hydrogen atoms with deuterium, resulting in a mass shift that allows for its clear differentiation from the non-deuterated form. This guide provides a comprehensive overview of the chemical properties, molecular structure, and common experimental methodologies associated with **Maltol-d3**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Molecular Structure

**Maltol-d3** is systematically named 3-hydroxy-2-(trideuteriomethyl)pyran-4-one. The core molecular structure is identical to that of Maltol, featuring a 4H-pyran-4-one ring substituted with hydroxyl and methyl groups. The key distinction is the isotopic labeling of the methyl group with three deuterium atoms.

Table 1: Molecular Identifiers for **Maltol-d3**

Identifier	Value	Source
IUPAC Name	3-hydroxy-2-(trideuteriomethyl)pyran-4-one	[1]
CAS Number	132331-92-1	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> D <sub>3</sub> O <sub>3</sub>	[2][3][4]
SMILES	<chem>O=C1C=COC(C([2H])([2H])([2H]))=C1O</chem>	[3]
InChI	InChI=1S/C6H6O3/c1-4-6(8)5(7)2-3-9-4/h2-3,8H,1H3/i1D3	[1][2][3]
InChIKey	XPCTZQVDEJYUGT-FIBGUPNXSA-N	[1]

## Physicochemical Properties

The incorporation of deuterium atoms into the Maltol structure results in a slightly higher molecular weight compared to the parent compound, a property that is fundamental to its application as an internal standard. Its physical properties are summarized below.

Table 2: Physicochemical Data for **Maltol-d3**

Property	Value	Source
Molecular Weight	129.13 g/mol	[1][2][3][4]
Appearance	Light Beige to Brown Solid	[2][5]
Melting Point	126-128°C	[5]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[2][4][5]
Storage Temperature	-20°C to +4°C	[3][4][5]
Purity	>95% (HPLC)	[3]

# Experimental Protocols and Methodologies

## Synthesis and Purification

The synthesis of **Maltol-d3** involves isotopic labeling of the parent compound, Maltol (3-hydroxy-2-methyl-4H-pyran-4-one). While specific proprietary synthesis routes may vary, a general workflow can be described.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Maltol-d3 | C<sub>6</sub>H<sub>6</sub>O<sub>3</sub> | CID 131667865 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Maltol-d3 () for sale [vulcanchem.com]
- 3. Maltol-d3 | CAS 132331-92-1 | LGC Standards [lgcstandards.com]
- 4. usbio.net [usbio.net]
- 5. Maltol-d3 CAS#: [m.chemicalbook.com]
- To cite this document: BenchChem. [Maltol-d3 chemical properties and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379814#maltol-d3-chemical-properties-and-molecular-structure]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)